Application Notes and Protocols for U-92016A Solution Preparation and Stability

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Compound of Interest

Compound Name:	*U92016A*
CAS No.:	*136924-88-4*
Cat. No.:	*B1683716*

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These application notes provide detailed protocols for the preparation and handling of U-92016A, a selective 5-HT1A receptor agonist. The information is intended to ensure accurate and reproducible experimental results through proper solution preparation and storage.

Compound Information

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Parameter	Value
Compound Name	U-92016A
IUPAC Name	(8R)-8-(Dipropylamino)-6,7,8,9-tetrahydro-3H-benz[e]indole-2-carbonitrile
CAS Number	136924-88-4 (free base), 149654-41-1 (hydrochloride salt)
Molecular Formula	$C_{19}H_{25}N_3$ (free base), $C_{19}H_{25}N_3 \cdot HCl$ (hydrochloride salt)
Molecular Weight	295.43 g/mol (free base), 331.88 g/mol (hydrochloride salt)

Solubility Data

U-92016A hydrochloride exhibits solubility in various common laboratory solvents. It is recommended to use high-purity, anhydrous solvents for optimal results.

Solvent	Solubility (hydrochloride salt)
DMSO (Dimethyl Sulfoxide)	~20 mg/mL[1]
DMF (Dimethylformamide)	~5 mg/mL[1]
Ethanol	~1 mg/mL[1]
PBS (Phosphate-Buffered Saline, pH 7.2)	~0.1 mg/mL[1]

Note: The solubility in aqueous solutions is limited. For in vivo studies or cell-based assays requiring aqueous media, it is advisable to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it with the aqueous buffer to the final desired concentration.

Solution Preparation Protocols

Preparation of a 10 mM Stock Solution in DMSO

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This protocol describes the preparation of a 10 mM stock solution of U-92016A hydrochloride in DMSO.

Materials:

- U-92016A hydrochloride (solid)
- Anhydrous DMSO
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Weighing the Compound: Accurately weigh the required amount of U-92016A hydrochloride. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.32 mg of the hydrochloride salt (Molecular Weight: 331.88 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound.
- Dissolution: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Storage: Store the stock solution at -20°C in a tightly sealed, light-protected container.

Preparation of Working Solutions

For experimental use, the concentrated stock solution should be diluted to the final working concentration using the appropriate buffer or cell culture medium.

Procedure:

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- Thawing the Stock Solution: Allow the 10 mM stock solution to thaw completely at room temperature.
- Dilution: Perform serial dilutions of the stock solution with the desired experimental buffer or medium to achieve the final working concentration.
- Mixing: Gently mix the working solution by pipetting or inverting the tube to ensure homogeneity.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment to minimize potential degradation.

Stability and Storage

Proper storage is crucial to maintain the integrity and activity of U-92016A.

Form	Storage Temperature	Shelf Life	Notes
Solid	-20°C[1]	≥ 4 years[1]	Store in a dry, dark place.
DMSO Stock Solution	-20°C	At least 6 months (recommended)	Minimize freeze-thaw cycles. Aliquot into smaller volumes for single-use to preserve stability.

Note: The stability of U-92016A in aqueous working solutions is not well-characterized and is likely to be limited. Therefore, it is strongly advised to prepare these solutions immediately before use.

Experimental Workflows and Diagrams

Solution Preparation Workflow

The following diagram illustrates the general workflow for preparing U-92016A solutions.

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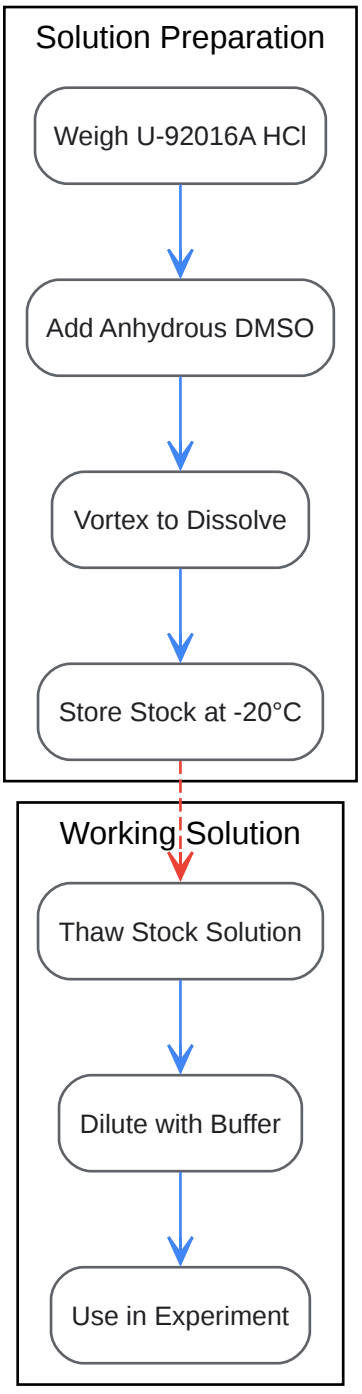

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Caption: Workflow for preparing U-92016A stock and working solutions.

Factors Affecting U-92016A Stability

This diagram outlines key factors that can influence the stability of U-92016A.

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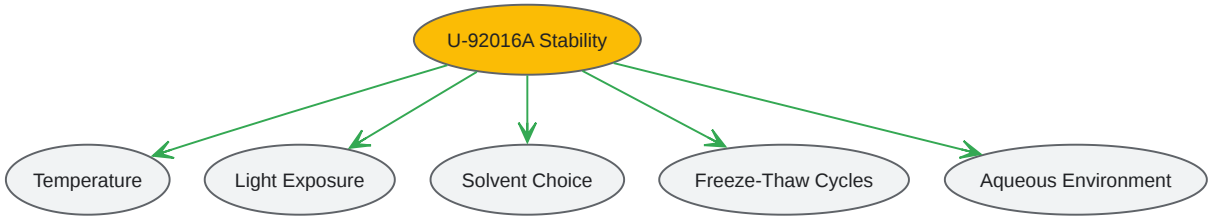

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Caption: Key factors influencing the stability of U-92016A.

Safety Precautions

- Handle U-92016A in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

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References

- 1. Characterization of U-92016A as a selective, orally active, high intrinsic activity 5-hydroxytryptamine1A agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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